

Application Notes and Protocols for Nucleophilic Substitution Reactions of Allyl Methanesulfonate

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Compound of Interest

Compound Name: Allyl methanesulfonate

Cat. No.: B1198069

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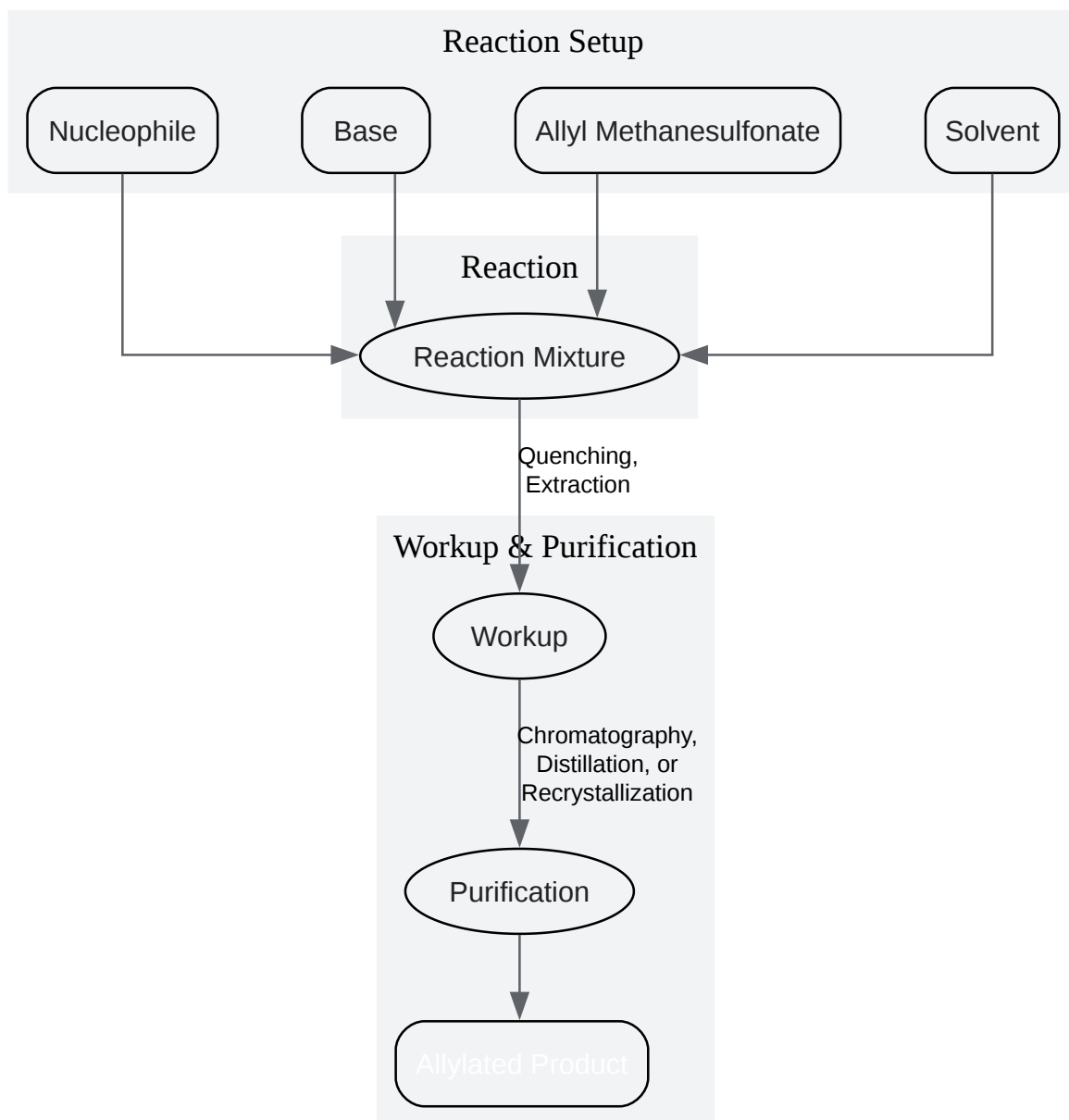
Introduction

Allyl methanesulfonate (prop-2-en-1-yl methanesulfonate) is a highly versatile reagent in organic synthesis, primarily utilized for the introduction of the allyl group into a wide array of molecules. Its utility stems from the excellent leaving group ability of the methanesulfonate (mesylate) group, which facilitates nucleophilic substitution reactions with a diverse range of nucleophiles.^[1] These reactions are fundamental in the synthesis of complex organic compounds, including pharmaceutical intermediates and other specialty chemicals.^[1] This document provides detailed protocols for the nucleophilic substitution reactions of **allyl methanesulfonate** with common classes of nucleophiles, including nitrogen, oxygen, sulfur, and carbon nucleophiles, as well as with azides.

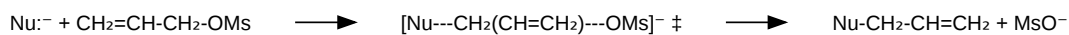
The general mechanism of these reactions typically follows an S_N2 pathway, involving the backside attack of the nucleophile on the carbon atom bearing the mesylate group, leading to inversion of stereochemistry if the carbon is chiral. However, depending on the substrate and reaction conditions, an S_N1 mechanism can also be observed.^[1]

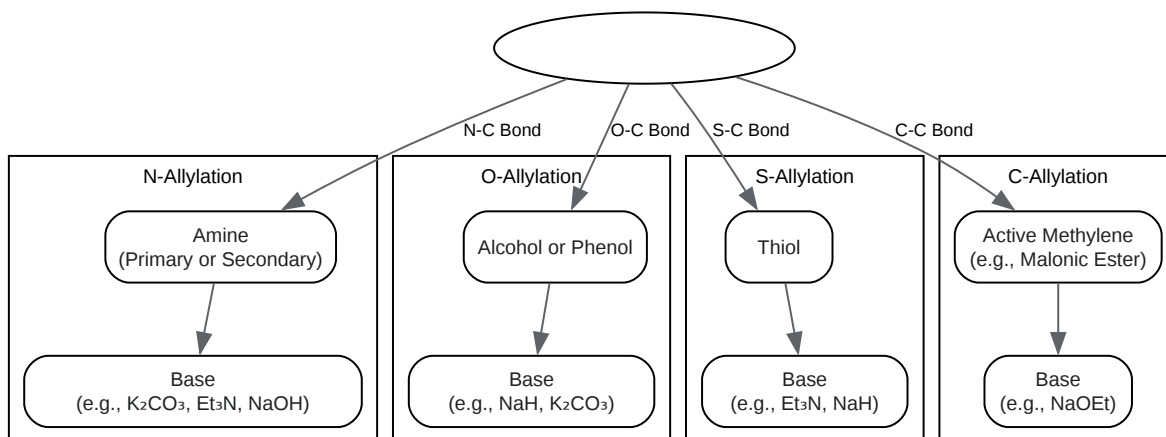
General Reaction Workflow

The nucleophilic substitution reaction of **allyl methanesulfonate** can be depicted as a general workflow. The process begins with the activation of the nucleophile, often through deprotonation with a suitable base. The activated nucleophile then attacks the **allyl methanesulfonate**, displacing the methanesulfonate leaving group to form the allylated product. A final workup step is performed to isolate and purify the desired compound.



SN2 Reaction Mechanism





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References

- 1. Allyl methanesulfonate (6728-21-8) for sale [vulcanchem.com]
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